

A-Tiefenanalyse von Amlodipin-verwandten Verbindungen: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Dehydro Amlodipine Oxalate

Cat. No.: B564258

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses technische Handbuch bietet einen umfassenden Überblick über die mit Amlodipin in Beziehung stehenden Verbindungen und konzentriert sich auf Verunreinigungen, Abbauprodukte und Metaboliten. Dieser Leitfaden wurde für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung erstellt und enthält detaillierte Informationen zu den wichtigsten verwandten Verbindungen, quantitativen Analysen, experimentellen Protokollen und den zugrunde liegenden chemischen Wegen.

Einführung in die Stabilität von Amlodipin

Amlodipin, ein Kalziumkanalblocker aus der Gruppe der Dihydropyridine, wird häufig zur Behandlung von Bluthochdruck und Angina pectoris eingesetzt.[1] Die chemische Struktur von Amlodipin, 3-Ethyl-5-methyl-2-[(2-aminoethoxy)methyl]-4-(2-chlorphenyl)-6-methyl-1,4-dihydropyridin-3,5-dicarboxylat, macht es anfällig für Abbau unter verschiedenen Stressbedingungen wie saurer und basischer Hydrolyse, Oxidation und Photolyse.[2] Das Verständnis dieser Abbauege und die Identifizierung der daraus resultierenden Verunreinigungen sind eine entscheidende regulatorische Anforderung und für die Gewährleistung der Sicherheit und Wirksamkeit von Amlodipin-haltigen Arzneimitteln unerlässlich. Studien zum erzwungenen Abbau, wie sie von der International Conference on Harmonisation (ICH) vorgeschrieben werden, sind entscheidend für die Aufklärung der intrinsischen Stabilität des Wirkstoffs und die Entwicklung von stabilitätsanzeigenden Analysemethoden.[2]

Klassifizierung von Amlodipin-verwandten Verbindungen

Die mit Amlodipin in Beziehung stehenden Verbindungen lassen sich grob in drei Kategorien einteilen:

- **Syntheseverunreinigungen:** Dies sind Verbindungen, die während des Herstellungsprozesses von Amlodipin entstehen. Sie können aus Ausgangsmaterialien, Zwischenprodukten oder durch Nebenreaktionen stammen.
- **Abbauprodukte:** Diese entstehen, wenn Amlodipin verschiedenen Stressbedingungen wie Licht, Hitze, Feuchtigkeit, Säuren, Basen und oxidativem Stress ausgesetzt wird.[\[3\]](#)[\[4\]](#)
- **Metaboliten:** Dies sind die Verbindungen, die nach der Verabreichung von Amlodipin im Körper gebildet werden. Amlodipin wird hauptsächlich in der Leber durch Cytochrom-P450-Enzyme, insbesondere CYP3A4, verstoffwechselt.[\[5\]](#)[\[6\]](#)

Quantitative Analyse der Abbauprodukte

Studien zum erzwungenen Abbau liefern quantitative Daten über das Ausmaß des Amlodipin-Abbaus unter verschiedenen Stressbedingungen. Die folgende Tabelle fasst die Ergebnisse verschiedener Studien zusammen.

Stressbedingung	Abbau von Amlodipin (%)	Wichtige Abbauprodukte	Referenz
Saure Hydrolyse (z. B. 0,1 M HCl)	60%	Pyridin-Derivat (Verunreinigung D), Amid-Verunreinigung	[3]
Alkalische Hydrolyse (z. B. 0,1 M NaOH)	25%	Säure-Verunreinigung	[3]
Oxidativer Abbau (z. B. 30 % H ₂ O ₂)	20%	Pyridin-Derivat (Verunreinigung D)	[3]
Thermischer Abbau (z. B. 80 °C)	Keine größeren Verunreinigungen	-	[3]
Photolyse	Signifikanter Abbau	Pyridin-Derivat und andere Photoprodukte	[2][7]

Identifizierte Amlodipin-Verunreinigungen und Metaboliten

Mehrere verwandte Verbindungen von Amlodipin wurden mittels Techniken wie Hochleistungsflüssigkeitschromatographie (HPLC) und Flüssigkeitschromatographie-Massenspektrometrie (LC-MS) identifiziert und charakterisiert.[2][8]

Verbindung	Typ	Anmerkungen
Amlodipin-Verunreinigung A	Syntheseverunreinigung	Phthalimid-Analogon des Amlodipin-Vorläufers.[9]
Amlodipin-Verunreinigung B	Syntheseverunreinigung	-
Amlodipin-Verunreinigung D	Abbauprodukt/Verunreinigung	Pyridin-Analogon von Amlodipin, das unter oxidativen und sauren Bedingungen gebildet wird.[2]
Amlodipin-Verunreinigung F	Abbauprodukt	Entsteht unter sauren und basischen Bedingungen.[4]
Amlodipin-Verunreinigung G	Syntheseverunreinigung	Dimethyl-4-(2-chlorphenyl)-2,6-dimethyl-1,4-dihydropyridin-3,5-dicarboxylat.
Hauptmetabolit in Urin	Metabolit	2-([4-(2-Chlorphenyl)-3-ethoxycarbonyl-5-methoxycarbonyl-6-methyl-2-pyridyl]methoxy)essigsäure. [10]
Pyridin-Metaboliten	Metaboliten	Hauptmetaboliten im Blutkreislauf; gelten als pharmakologisch inaktiv.[1][10]

Experimentelle Protokolle

Protokoll für Studien zum erzwungenen Abbau

Ziel: Induktion des Abbaus von Amlodipin unter verschiedenen Stressbedingungen, um potenzielle Abbauprodukte zu identifizieren und seine intrinsische Stabilität zu bewerten.[2]

Materialien:

- Amlodipinbesylat-Wirkstoff
- Salzsäure (HCl), analytischer Grad

- Natriumhydroxid (NaOH), analytischer Grad
- Wasserstoffperoxid (H₂O₂), 30 %
- Methanol, HPLC-Qualität
- Wasser, HPLC-Qualität
- Messkolben, Pipetten und andere übliche Laborglasgeräte
- pH-Meter
- Temperaturregelter Ofen
- Photostabilitätskammer

Verfahren:

- Herstellung der Stammlösung: Eine Stammlösung von Amlodipinbesylat in einem geeigneten Lösungsmittel (z. B. Methanol oder einer Mischung aus Methanol und Wasser) mit einer Konzentration von ca. 1 mg/ml herstellen.[\[2\]](#)
- Saurer Abbau: Die Stammlösung mit 0,1 M HCl mischen und bei Raumtemperatur für eine bestimmte Zeit (z. B. 24 Stunden) inkubieren. Nach der angegebenen Zeit die Lösung mit einer angemessenen Menge 0,1 M NaOH neutralisieren.[\[2\]](#)
- Alkalischer Abbau: Die Stammlösung mit 0,1 M NaOH mischen und bei Raumtemperatur für eine bestimmte Zeit (z. B. 24 Stunden) inkubieren. Anschließend mit einer angemessenen Menge 0,1 M HCl neutralisieren.
- Oxidativer Abbau: Die Stammlösung mit 30 % H₂O₂ mischen und bei Raumtemperatur für eine bestimmte Zeit (z. B. 24 Stunden) inkubieren.
- Thermischer Abbau: Eine feste Probe von Amlodipinbesylat in einem Ofen bei einer erhöhten Temperatur (z. B. 80 °C) für eine bestimmte Zeit (z. B. 48 Stunden) erhitzen.[\[3\]](#)
- Photolytischer Abbau: Eine Lösung von Amlodipinbesylat in einer Photostabilitätskammer Licht aussetzen, das sowohl UV- als auch sichtbare Lichteinwirkung bietet (z. B. 1,2

Millionen Lux-Stunden und 200 Watt-Stunden/Quadratmeter).[2]

- Probenanalyse: Alle abgebauten Proben mit einer validierten stabilitätsanzeigenden HPLC- oder LC-MS/MS-Methode analysieren, um den Amlodipin-Gehalt und das Profil der Abbauprodukte zu bestimmen.

Protokoll zur Metabolitenidentifizierung mittels Lebermikrosomen vom Menschen (HLM)

Ziel: Untersuchung des In-vitro-Metabolismus von Amlodipin unter Verwendung von HLM, um die primären Stoffwechselwege zu identifizieren.[5]

Materialien:

- Amlodipin
- Lebermikrosomen vom Menschen (HLM)
- NADPH-regenerierendes System (z. B. G6P, G6PDH, NADP⁺)
- Phosphatpuffer (pH 7,4)
- Acetonitril (oder ein anderes geeignetes organisches Lösungsmittel) zur Reaktionsbeendigung
- LC-MS/MS-System

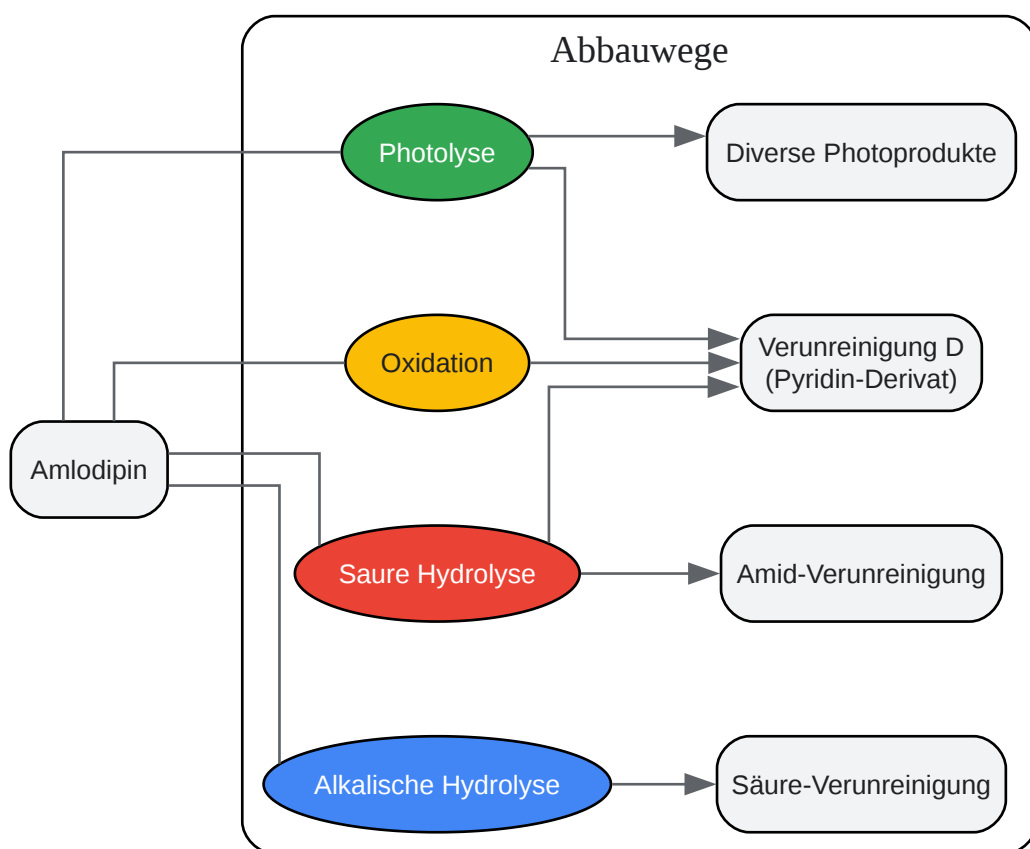
Verfahren:

- Inkubationsmischungen vorbereiten: In Mikrozentrifugenröhrchen HLM, Amlodipin (in verschiedenen Konzentrationen) und Phosphatpuffer kombinieren.[5]
- Vorinkubation: Die Mischungen bei 37 °C für einen kurzen Zeitraum (z. B. 5 Minuten) vorinkubieren, damit die Komponenten das thermische Gleichgewicht erreichen können.[5]
- Reaktion einleiten: Die Stoffwechselreaktion durch Zugabe des NADPH-regenerierenden Systems starten.[5]

- Inkubation: Die Reaktionsmischungen bei 37 °C für einen bestimmten Zeitraum (z. B. 0, 15, 30, 60 Minuten) inkubieren.[5]
- Reaktion beenden: Die Reaktion an den vorgesehenen Zeitpunkten durch Zugabe eines kalten organischen Lösungsmittels wie Acetonitril stoppen. Dies dient auch dazu, die mikrosomalen Proteine auszufällen.[5]
- Probenverarbeitung: Die Proben zentrifugieren, um die ausgefällten Proteine zu pelletieren. Den Überstand zur Analyse in ein neues Röhrchen überführen.[5]
- LC-MS/MS-Analyse: Den Überstand auf das Verschwinden von Amlodipin und die Bildung seiner Metaboliten mit einer validierten LC-MS/MS-Methode analysieren.[5]

Visualisierung von Wegen

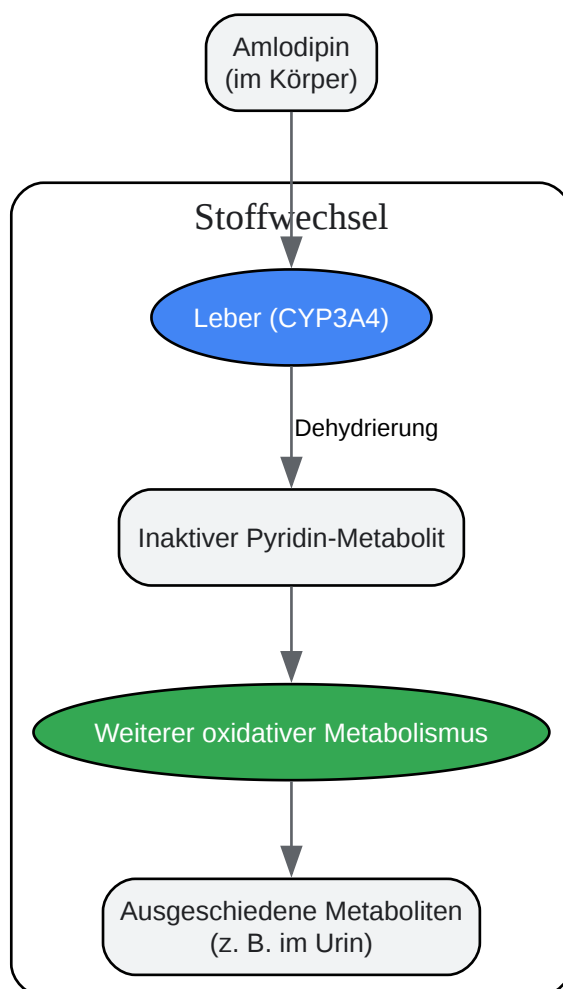
Abbauwege von Amlodipin



[Click to download full resolution via product page](#)

Bildunterschrift: Vereinfachtes Diagramm der Hauptabbauwege von Amlodipin unter Stressbedingungen.

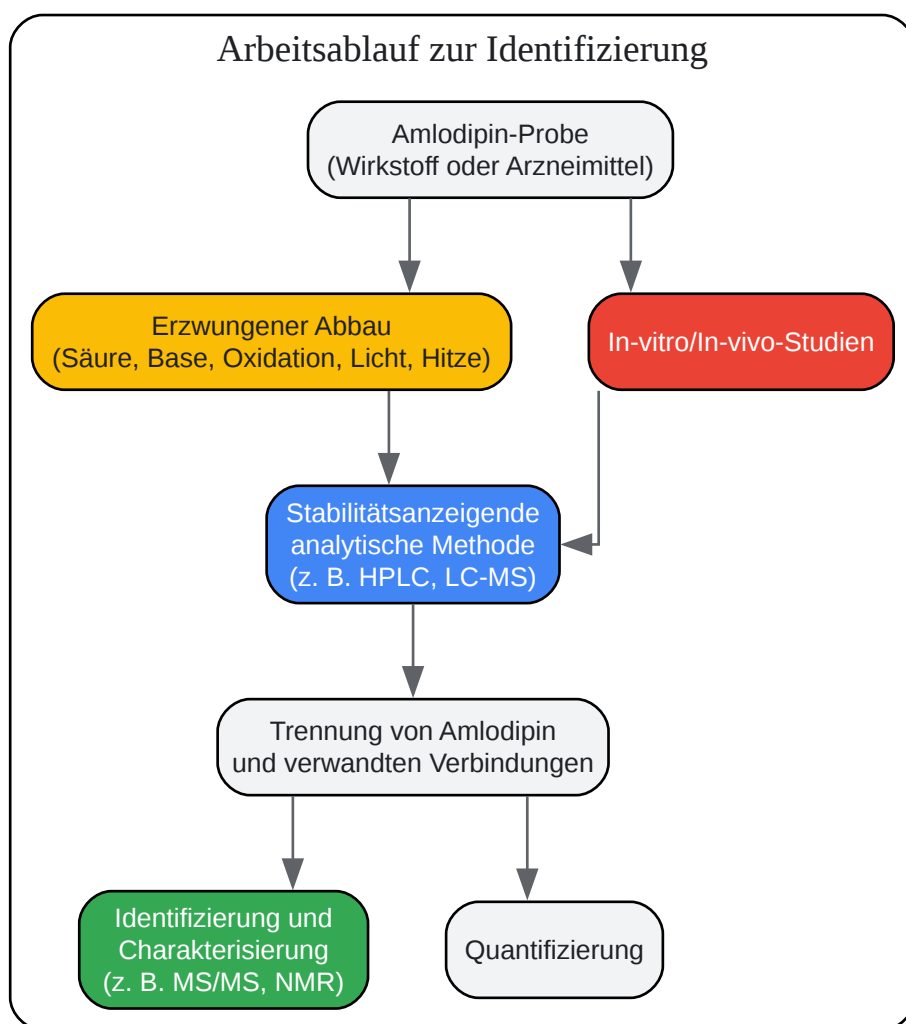
Stoffwechselweg von Amlodipin



[Click to download full resolution via product page](#)

Bildunterschrift: Primärer Stoffwechselweg von Amlodipin beim Menschen.

Arbeitsablauf zur Identifizierung von verwandten Verbindungen



[Click to download full resolution via product page](#)

Bildunterschrift: Allgemeiner experimenteller Arbeitsablauf zur Identifizierung und Quantifizierung von mit Amlodipin in Beziehung stehenden Verbindungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amlodipine - Wikipedia [en.wikipedia.org]

- 2. benchchem.com [benchchem.com]
- 3. lcms.cz [lcms.cz]
- 4. scholar.tecnico.ulisboa.pt [scholar.tecnico.ulisboa.pt]
- 5. benchchem.com [benchchem.com]
- 6. Amlodipine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Phototransformation of Amlodipine: Degradation Kinetics and Identification of Its Photoproducts - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. 氨氯地平杂质A European Pharmacopoeia (EP) Reference Standard | Sigma-Aldrich [sigmaaldrich.com]
- 10. Metabolism and kinetics of amlodipine in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A-Tiefenanalyse von Amlodipin-verwandten Verbindungen: Ein technischer Leitfaden]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564258#basic-understanding-of-amlodipine-related-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com